

Application Notes and Protocols: Calcium Lactate Gluconate in Injectable Hydrogels

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Compound of Interest

Compound Name: Calcium lactate gluconate

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Introduction

Injectable hydrogels are a class of biomaterials that have garnered significant interest in the fields of drug delivery, tissue engineering, and regenerative medicine. Their ability to be administered in a minimally invasive manner and to form a solid or semi-solid scaffold in situ makes them ideal for a variety of biomedical applications. The crosslinking of these hydrogels is a critical step that determines their mechanical properties, degradation rate, and biocompatibility. **Calcium lactate gluconate** has emerged as a promising crosslinking agent, particularly for anionic polymers, due to its biocompatibility and controlled release of calcium ions.

This document provides detailed application notes and protocols for the use of **calcium lactate gluconate** in the development of injectable hydrogels. It is intended to serve as a comprehensive guide for researchers, scientists, and drug development professionals working in this area.

Mechanism of Action: Ionic Crosslinking with Calcium Lactate Gluconate

Calcium lactate gluconate serves as a source of divalent calcium ions (Ca^{2+}). When a solution containing an anionic polymer, such as alginate, is mixed with a solution or suspension

of **calcium lactate gluconate**, the Ca^{2+} ions interact with the negatively charged groups on the polymer chains (e.g., carboxyl groups on alginate). This ionic interaction creates crosslinks between the polymer chains, leading to the formation of a three-dimensional hydrogel network.

The slower dissolution of **calcium lactate gluconate** compared to more soluble calcium salts like calcium chloride results in a more gradual release of Ca^{2+} ions. This controlled gelation process can lead to the formation of more homogenous and structurally uniform hydrogels, which is particularly advantageous for applications involving the encapsulation of cells or sensitive bioactive molecules.

Applications of Calcium Lactate Gluconate in Injectable Hydrogels

The unique properties of **calcium lactate gluconate**-crosslinked hydrogels make them suitable for a range of applications:

- **Tissue Engineering:** These hydrogels can serve as scaffolds that mimic the extracellular matrix, providing a supportive environment for cell growth, proliferation, and differentiation. A notable application is in cartilage tissue engineering, where injectable hydrogels can fill irregularly shaped defects and support chondrocyte function.
- **Drug Delivery:** The porous structure of the hydrogel network allows for the encapsulation of drugs and their sustained release over time. The degradation rate of the hydrogel can be tailored to control the drug release profile.
- **Cell Encapsulation and Delivery:** The gentle and controlled gelation process makes these hydrogels ideal for encapsulating living cells for therapeutic applications. The high water content and biocompatibility of the hydrogel help to maintain cell viability and function.

Quantitative Data Summary

The following tables summarize key quantitative data from studies on injectable hydrogels crosslinked with calcium-releasing agents, including those with properties similar to what can be expected with **calcium lactate gluconate**.

Parameter	Alginate Hydrogel (Calcium Gluconate)	Alginate Hydrogel (Calcium Chloride)	Gelatin-Alginate Hydrogel (Ionic Crosslinking)	Gellan Gum Hydrogel (Ionic Crosslinking)
Gelling Time	~3 minutes[1]	Seconds to minutes	Variable	Variable
Compressive Modulus	123.6 kPa (with microspheres)[1]	18.7 kPa (alginate only)[1]	Variable	Variable
Pore Size	~195 μm [1]	Variable	Variable	Variable
Cell Viability	High	Generally high, but rapid gelation can be detrimental	High	High

Experimental Protocols

Protocol 1: Preparation of an Injectable Alginate Hydrogel using Calcium Lactate Gluconate-Loaded Microspheres

This protocol is adapted from a study on cartilage tissue engineering and utilizes porous microspheres to control the release of the crosslinking agent.[1]

Materials:

- Sodium alginate
- **Calcium lactate gluconate**
- Poly(ϵ -caprolactone)-poly(ethylene glycol)-poly(ϵ -caprolactone) (PCEC) copolymer (for microspheres)
- Deionized water

- Ethanol
- Magnetic stirrer
- Homogenizer
- Lyophilizer

Procedure:

- Preparation of Porous PCEC Microspheres:
 - Synthesize PCEC copolymer via ring-opening polymerization.
 - Prepare porous microspheres using a water-in-oil-in-water (w/o/w) double emulsion solvent evaporation technique.
- Loading of **Calcium Lactate Gluconate** into Microspheres:
 - Immerse the porous PCEC microspheres in ethanol.
 - Add a 3% (w/v) solution of **calcium lactate gluconate** to the microsphere suspension.
 - Repeat this process three times to ensure adequate loading.
 - Dry the loaded microspheres under vacuum.
- Preparation of the Injectable Hydrogel Formulation:
 - Prepare a 1.5% (w/v) stock solution of sodium alginate in deionized water.
 - Mix 50 mg of the **calcium lactate gluconate**-loaded microspheres with 0.75 mL of the alginate solution.
 - Homogenize the mixture to ensure a uniform distribution of the microspheres.
 - The resulting suspension is the injectable hydrogel precursor.
- In Situ Gelation:

- The hydrogel will form in situ in approximately 3 minutes upon injection into an aqueous environment as the **calcium lactate gluconate** is released from the microspheres.[\[1\]](#)

Protocol 2: General Protocol for Injectable Hydrogel Formation with Other Anionic Polymers

This protocol provides a general framework for preparing injectable hydrogels with other anionic polymers like gellan gum, or composites such as gelatin-alginate, using **calcium lactate gluconate** as the crosslinker.

Materials:

- Anionic polymer (e.g., gellan gum, sodium hyaluronate, or a blend of gelatin and sodium alginate)
- **Calcium lactate gluconate**
- Deionized water or phosphate-buffered saline (PBS)
- Magnetic stirrer

Procedure:

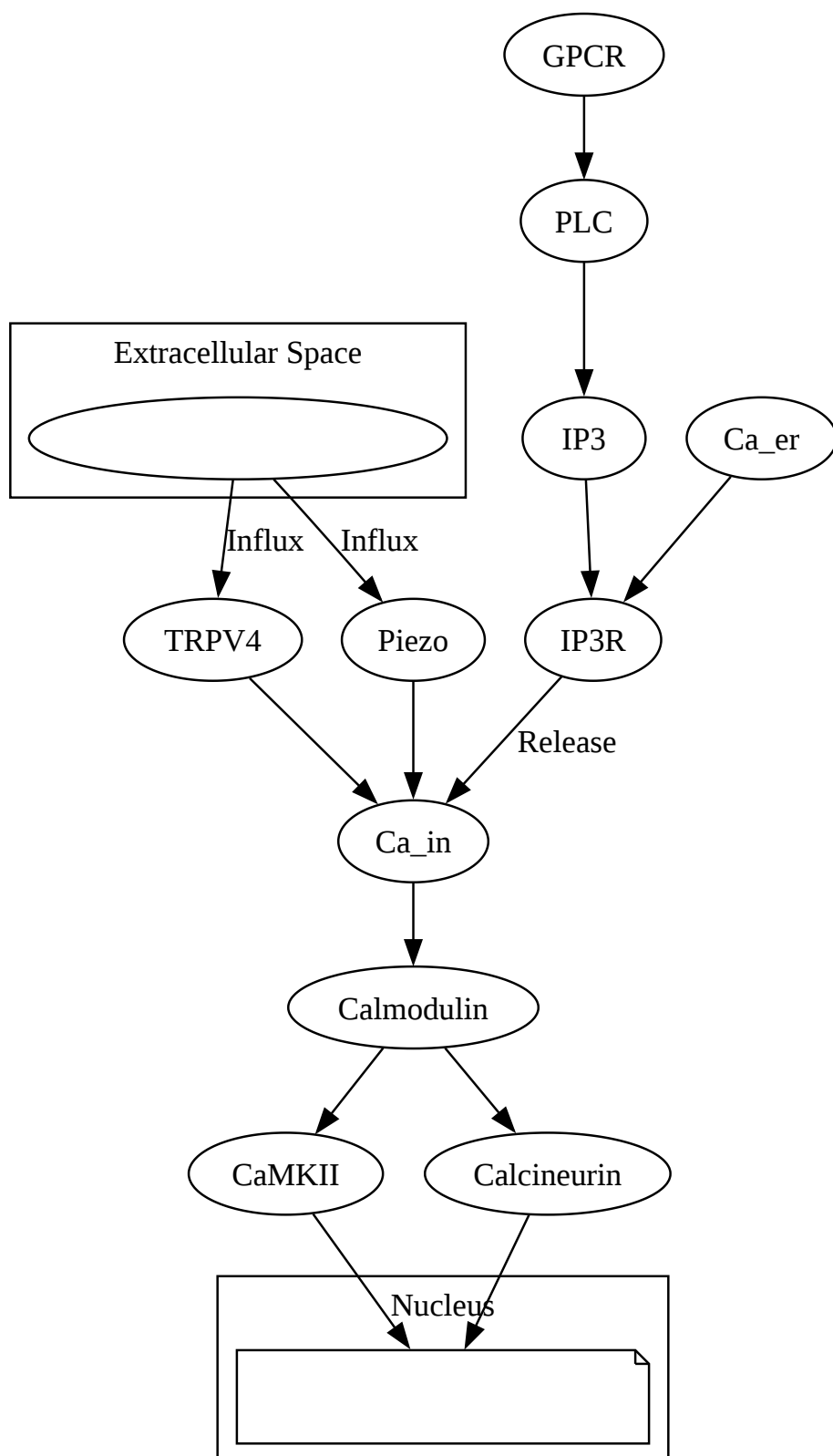
- Preparation of Polymer Solution:
 - Dissolve the anionic polymer(s) in deionized water or PBS to the desired concentration (e.g., 1-5% w/v). Gentle heating and stirring may be required for complete dissolution. For gelatin-containing solutions, maintain the temperature above 37°C to prevent premature physical gelation.
- Preparation of **Calcium Lactate Gluconate** Suspension:
 - Prepare a suspension of **calcium lactate gluconate** in deionized water or PBS. The concentration will need to be optimized based on the desired gelling time and mechanical properties. A starting point could be a 1-5% (w/v) suspension.
- Formation of the Injectable Hydrogel:

- The two components can be loaded into a dual-syringe system for co-injection and in-situ mixing at the target site.
- Alternatively, for a pre-mixed system with a longer working time, the **calcium lactate gluconate** suspension can be gently mixed with the polymer solution immediately before injection. The ratio of polymer solution to crosslinker suspension will need to be empirically determined.

Signaling Pathways and Visualizations

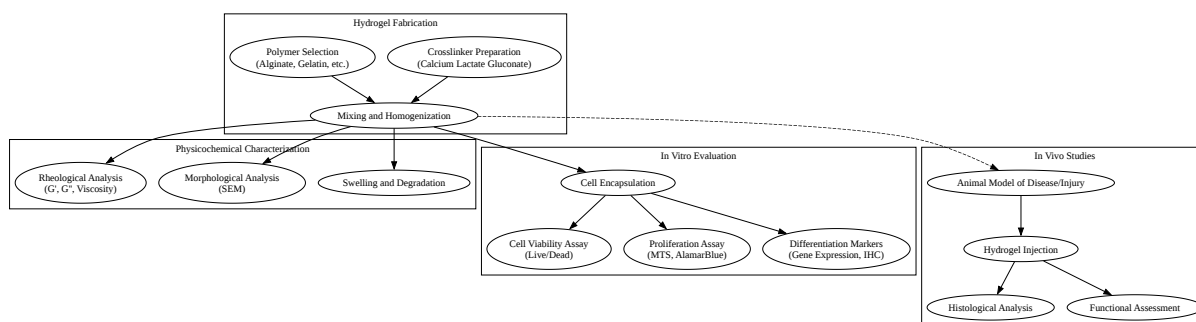
The release of calcium ions from the hydrogel can have significant biological effects on encapsulated or surrounding cells. In the context of cartilage tissue engineering, Ca^{2+} signaling plays a crucial role in chondrocyte function.

Calcium Signaling Pathway in Chondrocytes



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Experimental Workflow for Injectable Hydrogel Development



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Conclusion

Calcium lactate gluconate is a valuable tool in the development of injectable hydrogels for a variety of biomedical applications. Its biocompatibility and ability to induce controlled gelation make it an excellent choice for creating homogenous hydrogels that can support cell viability

and provide sustained release of therapeutic agents. The protocols and data presented in these application notes provide a solid foundation for researchers and drug development professionals to explore the potential of **calcium lactate gluconate**-crosslinked hydrogels in their own work. Further optimization of hydrogel formulations and a deeper understanding of their interactions with biological systems will continue to drive innovation in this exciting field.

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References

- 1. Preparation of Chitosan-based Injectable Hydrogels and Its Application in 3D Cell Culture - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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